

# An In-depth Technical Guide on the Physical Properties of Diethyl Methylphosphonate

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## Compound of Interest

Compound Name: Diethyl methyl phosphate

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This guide provides a comprehensive overview of the key physical properties of diethyl methylphosphonate, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling and characterizing this compound.

## Quantitative Data Summary

The following table summarizes the reported physical properties of diethyl methylphosphonate.

| Physical Property | Value                         | Conditions              |
|-------------------|-------------------------------|-------------------------|
| Boiling Point     | 190 - 194 °C                  | Atmospheric Pressure[1] |
| 194 °C            | Atmospheric Pressure[2][3][4] |                         |
| 78.0 - 81.0 °C    | 15.0 mmHg[5]                  |                         |
| Density           | 1.0406 g/cm <sup>3</sup>      | 30 °C[1]                |
| 1.041 g/mL        | 25 °C[2][4][6]                |                         |

## Experimental Protocols

Detailed methodologies for the determination of boiling point and density are crucial for the accurate and reproducible characterization of chemical substances. Below are standard experimental protocols applicable to diethyl methylphosphonate.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination.

1. Distillation Method The distillation method is a common and effective way to determine the boiling point of a liquid sample, particularly when purification is also desired.<sup>[7]</sup>

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle or sand bath).
- Procedure:
  - Assemble the distillation apparatus. The liquid sample (at least 5 mL) is placed in the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
  - The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures that the thermometer measures the temperature of the vapor that is distilling.
  - The liquid is heated to a boil.
  - As the vapor condenses and collects in the receiving flask, the temperature reading on the thermometer is monitored.
  - The temperature at which the liquid is steadily distilling is recorded as the boiling point. It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

2. Reflux Method This method is suitable for smaller quantities of liquid and involves heating the liquid to its boiling point under a condenser.<sup>[7]</sup>

- Apparatus: A round-bottom flask, a condenser, a thermometer, and a heating source.
- Procedure:
  - The liquid sample is placed in the round-bottom flask with boiling chips.
  - The condenser is attached vertically to the flask.

- The thermometer is placed in the flask so that the bulb is immersed in the vapor phase above the boiling liquid but below the condenser.
- The liquid is heated to a gentle boil. The vapor will rise, be cooled by the condenser, and fall back into the flask.
- The stable temperature reading on the thermometer is the boiling point of the liquid.

Density is the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or a hydrometer.

1. Pycnometer Method A pycnometer is a flask with a specific, accurately known volume, which allows for the precise determination of the density of a liquid.<sup>[5]</sup>

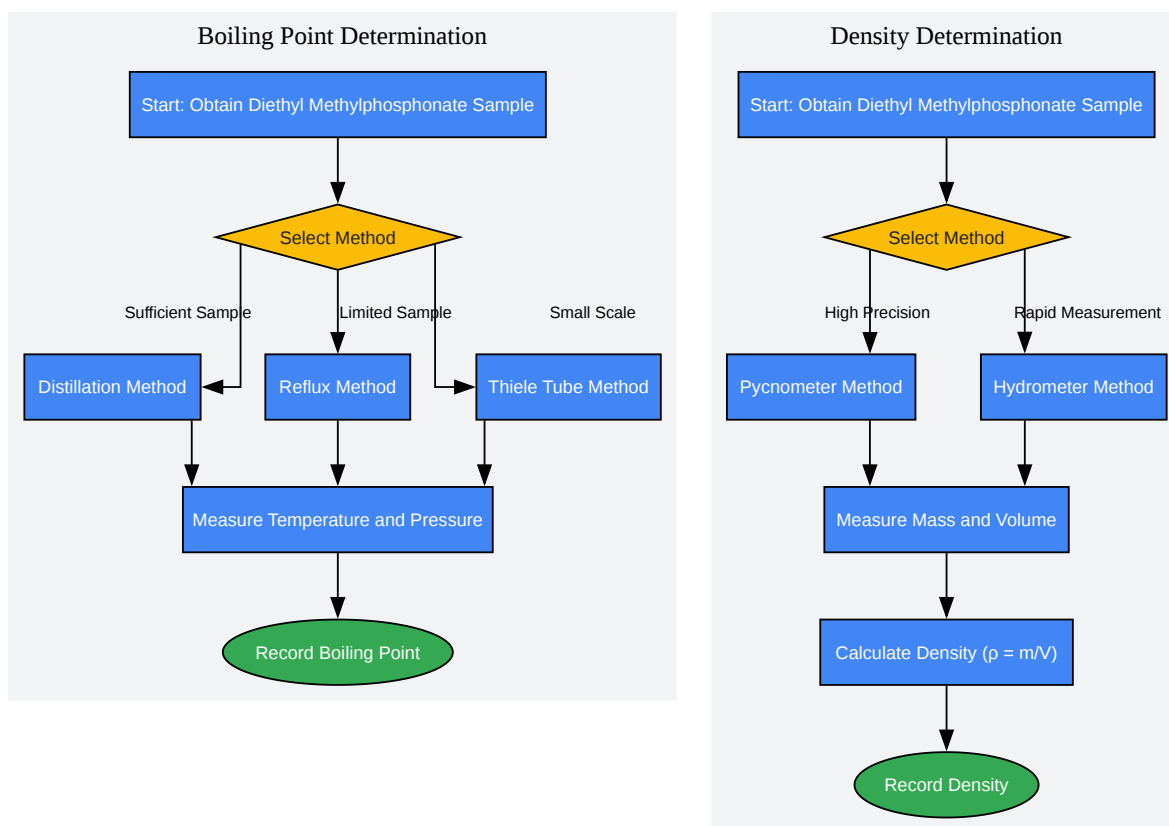
- Apparatus: A pycnometer (specific gravity bottle), an analytical balance, and a temperature-controlled water bath.
- Procedure:
  - The pycnometer is thoroughly cleaned and dried, and its empty mass is accurately measured on an analytical balance.
  - The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water is carefully wiped from the outside. The mass of the water-filled pycnometer is measured.
  - The volume of the pycnometer can be calculated using the mass of the water and its known density at that temperature.
  - The pycnometer is then emptied, dried, and filled with the sample liquid (diethyl methylphosphonate).
  - The mass of the sample-filled pycnometer is measured.
  - The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

2. Hydrometer Method A hydrometer measures the relative density (specific gravity) of a liquid based on the principle of buoyancy.[1][2][8]

- Apparatus: A hydrometer and a tall, transparent cylinder.
- Procedure:
  - The sample liquid is poured into the cylinder, ensuring it is deep enough for the hydrometer to float freely without touching the bottom or sides.
  - The hydrometer is gently lowered into the liquid.
  - Once the hydrometer has settled and is floating, the density is read from the scale on the stem at the point where the surface of the liquid meets the stem. The reading should be taken at the bottom of the meniscus for an accurate measurement.[3]
  - The temperature of the liquid should also be recorded, as density is temperature-dependent.

## Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of diethyl methylphosphonate.



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Caption: Workflow for determining the physical properties of diethyl methylphosphonate.

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